

# Acid Violet 17 CAS number and synonyms

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Acid Violet 17
CAS No.:	4129-84-4
Cat. No.:	B1683562

[Get Quote](#)

## Technical Guide to Acid Violet 17

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Acid Violet 17**, a synthetic anionic dye. It covers its chemical identity, technical specifications, and key applications, with a focus on its use in forensic science and biochemical research.

## Core Chemical Identifiers

- CAS Number: 4129-84-4[1][2][3][4][5]
- Chemical Class: Triarylmethane dye
- Colour Index Number: 42650

## Synonyms

**Acid Violet 17** is known by a variety of names, including:

- Coomassie Violet R200

- Acid Violet 4BNS
- Formyl Violet S4B
- C.I. 42650
- Violet bnp
- SERVA Violet 17
- Acid Brilliant Milling Violet 4BS

## Physicochemical Properties

**Acid Violet 17** presents as a deep navy-blue powder. It is readily soluble in water, forming a purple solution, and is also soluble in ethanol, yielding a violet-blue solution.

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **Acid Violet 17**, including its dyeing fastness on wool.

Property	Value	References
Molecular Formula	C <sub>41</sub> H <sub>44</sub> N <sub>3</sub> NaO <sub>6</sub> S <sub>2</sub>	
Molecular Weight	761.93 g/mol	
Light Fastness	1 (ISO), 1 (AATCC)	
Soaping Fastness (Fading)	3-4 (ISO), 3 (AATCC)	
Soaping Fastness (Staining)	2 (ISO), 3 (AATCC)	
Perspiration Fastness (Fading)	4-5 (ISO), 4 (AATCC)	
Oxygen Bleaching	1 (ISO), 2-3 (AATCC)	
Solubility in Water (90°C)	70 g/L	

Note: Some sources indicate alternative molecular formulas and weights, such as  $C_{41}H_{48}N_3NaO_6S_2$  (765.96 g/mol ) and  $C_{41}H_{46}N_3NaO_6S_2$  (763.94 g/mol ). The values presented here are the most frequently cited.

## Experimental Protocols

### Forensic Enhancement of Bloodstains

**Acid Violet 17** is a highly effective protein dye for the enhancement of fingerprints and shoeprints made in blood on various surfaces, including porous and non-porous substrates.

#### Methodology:

The process involves three main stages: fixing the blood proteins, staining, and then washing/destaining to improve contrast.

#### Solutions:

- Fixing Solution: 2% (w/v) 5-sulfosalicylic acid in distilled water.
- Staining Solution: 1g of **Acid Violet 17** powder dissolved in a mixture of 700mL distilled water, 250mL ethanol, and 50mL acetic acid.
- Washing/Destaining Solution: A mixture of 700mL water, 250mL ethanol, and 50mL acetic acid.

#### Protocol Steps:

- Fixation: Apply the fixing solution to the suspected area and leave for a minimum of 5 minutes. This prevents the blood from diffusing during the staining process.
- Rinsing (Optional): Briefly rinse with distilled water.
- Staining: Apply the **Acid Violet 17** staining solution to the fixed area. This can be done using a wash bottle, disposable pipette, or by submerging the item. Allow the stain to be in contact with the print for 1-3 minutes.

- **Washing/Destaining:** Wash the surface with the destaining solution to remove excess dye and reduce background staining. This enhances the contrast of the blood impression, which will appear as a bright violet color.
- **Drying and Documentation:** Allow the surface to air dry. The enhanced prints should then be photographed for evidence.

## Protein Gel Staining (SDS-PAGE)

As a Coomassie-family dye, **Acid Violet 17** is used for visualizing proteins in polyacrylamide gels after electrophoresis. The protocol is similar to that of Coomassie Brilliant Blue R-250.

### Methodology:

This procedure involves fixing the proteins within the gel matrix, staining them with **Acid Violet 17**, and then destaining the gel to reveal the protein bands against a clear background.

### Solutions:

- **Fixation Solution:** 40% (v/v) ethanol, 10% (v/v) acetic acid in deionized water.
- **Staining Solution:** 0.1% (w/v) **Acid Violet 17** in 40% (v/v) methanol and 10% (v/v) acetic acid.
- **Destaining Solution:** 20% (v/v) methanol, 10% (v/v) acetic acid in deionized water.

### Protocol Steps:

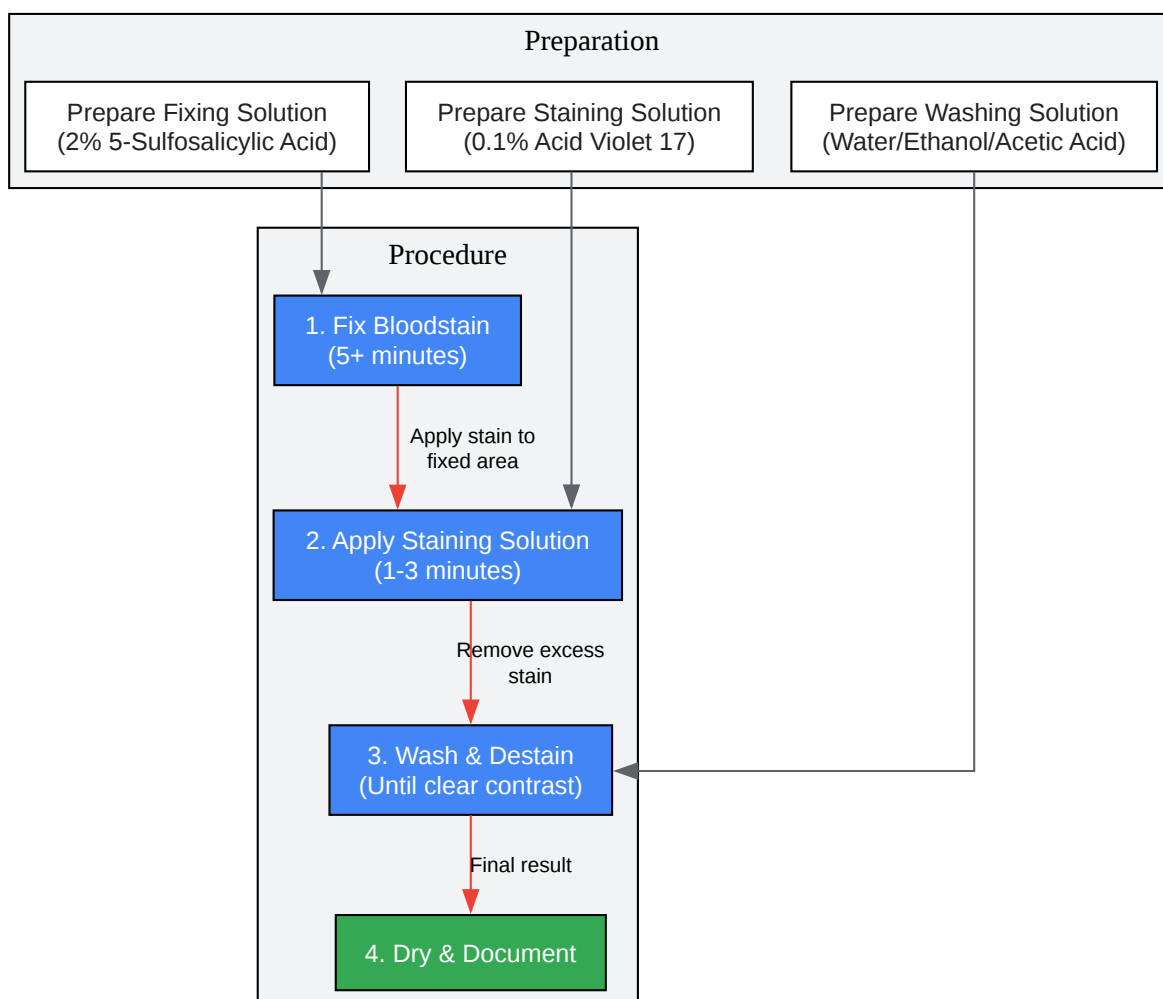
- **Fixation:** After electrophoresis, immerse the gel in the fixation solution for 30-60 minutes. This step precipitates the proteins and removes interfering substances like SDS.
- **Staining:** Discard the fixation solution and add the **Acid Violet 17** staining solution. Gently agitate the gel on a shaker for at least 1-2 hours at room temperature. For thicker gels, a longer staining time may be required.
- **Destaining:** Pour off the staining solution. Add the destaining solution and agitate. Replace the destaining solution every 30-60 minutes until the protein bands are clearly visible against

a clear background. Placing a piece of foam or a Kimwipe in the destaining container can help absorb excess stain.

- Storage: Once destained, the gel can be stored in a solution of 5% acetic acid or deionized water.

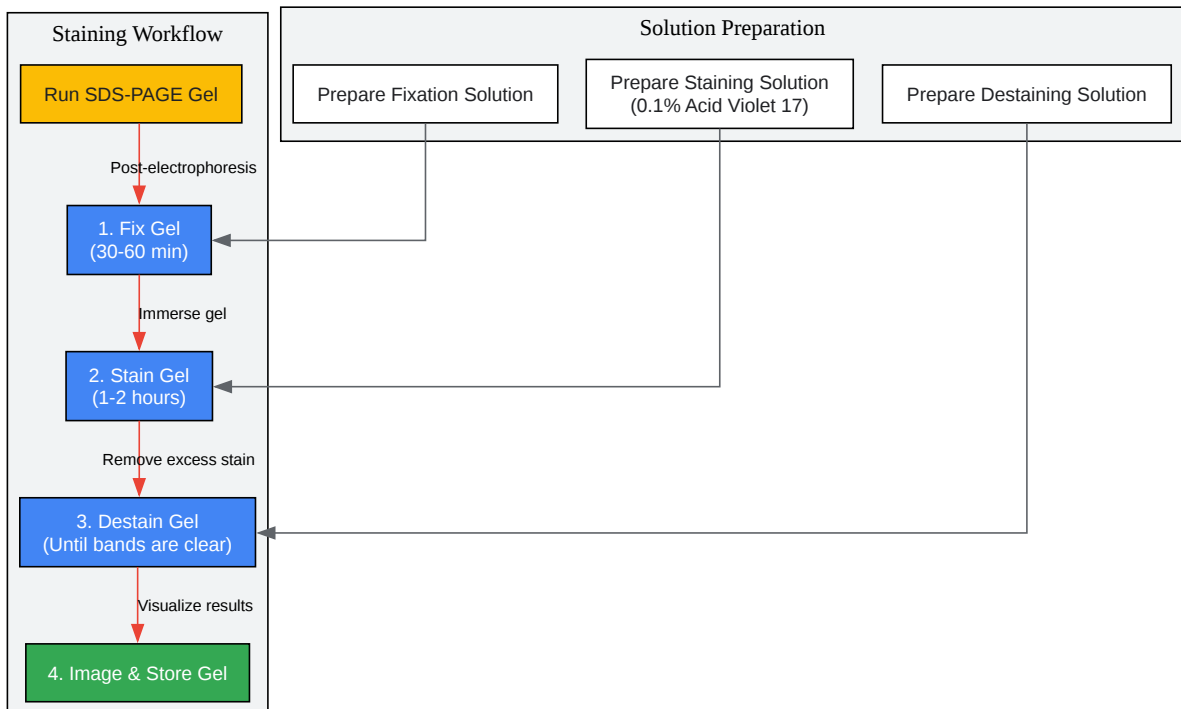
## Visualized Workflows

The following diagrams illustrate the experimental workflows for the protocols described above.



[Click to download full resolution via product page](#)

Caption: Workflow for Forensic Bloodstain Enhancement.



[Click to download full resolution via product page](#)

Caption: Workflow for Protein Gel Staining with **Acid Violet 17**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Acid Violet 17 | CAS 4129-84-4 | S10006 | TriStains | Histology \[tristains.com\]](#)
- [2. worlddyevariety.com \[worlddyevariety.com\]](#)
- [3. Acid violet 17 | CAS#:4129-84-4 | Chemsrvc \[chemsrc.com\]](#)
- [4. acid violet 17 \(C.I. 42650\) \[chembk.com\]](#)
- [5. Acid violet 17 \(Technical Grade\) | CymitQuimica \[cymitquimica.com\]](#)
- To cite this document: BenchChem. [Acid Violet 17 CAS number and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1683562/docs#acid-violet-17-cas-number-and-synonyms\]](https://www.benchchem.com/product/b1683562/docs#acid-violet-17-cas-number-and-synonyms)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)